

Proper Disposal of Carbostryl 165: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Carbostryl 165

Cat. No.: B1606466

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment and protecting the ecosystem. **Carbostryl 165** (CAS 26078-23-9), a fluorescent dye belonging to the quinolinone family, requires careful management due to its potential environmental hazards. This guide provides a comprehensive, step-by-step protocol for the proper disposal of **Carbostryl 165**, aligning with best practices for laboratory safety and chemical handling.

Immediate Safety and Handling for Disposal

Before initiating any disposal procedures, it is crucial to consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and to ensure compliance with local, regional, and national regulations. All handling of **Carbostryl 165** waste should be performed in a well-ventilated area, preferably within a chemical fume hood, while wearing appropriate Personal Protective Equipment (PPE).

Key Safety Precautions:

- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- **Avoid Contact:** Prevent contact with skin and eyes.
- **Ventilation:** Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or aerosols.

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe collection, storage, and disposal of **Carbostyryl 165** waste.

- **Waste Characterization:** All materials contaminated with **Carbostyryl 165** must be classified as hazardous chemical waste. This includes:
 - Unused or expired pure compound.
 - Solutions containing **Carbostyryl 165**.
 - Contaminated laboratory consumables such as pipette tips, gloves, weighing boats, and wipes.
 - The first rinse of any glassware or containers that held the compound.
- **Waste Segregation:** Do not mix **Carbostyryl 165** waste with other waste streams unless explicitly approved by your institution's EHS guidelines. Keep it separate from non-hazardous waste and other incompatible chemical waste to prevent potentially dangerous reactions.
- **Container Selection:**
 - Use a designated, leak-proof, and chemically compatible container for collecting **Carbostyryl 165** waste. High-density polyethylene (HDPE) or glass containers are generally suitable.
 - Ensure the container is in good condition with a secure, tight-fitting lid.
- **Labeling:** Clearly label the waste container with the following information:
 - The words "Hazardous Waste".
 - The full chemical name: "**Carbostyryl 165**" or "7-(dimethylamino)-4-methyl-2(1h)-quinolinone".
 - The CAS number: "26078-23-9".

- An indication of the hazards (e.g., "Harmful," "Environmental Hazard").
- Accumulation and Storage:
 - Store the sealed waste container in a designated and secure satellite accumulation area within the laboratory.
 - This area should be well-ventilated and away from sources of ignition and incompatible materials.
- Professional Disposal:
 - Arrange for the collection of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal company.
 - Provide the disposal contractor with all available safety information for the waste.

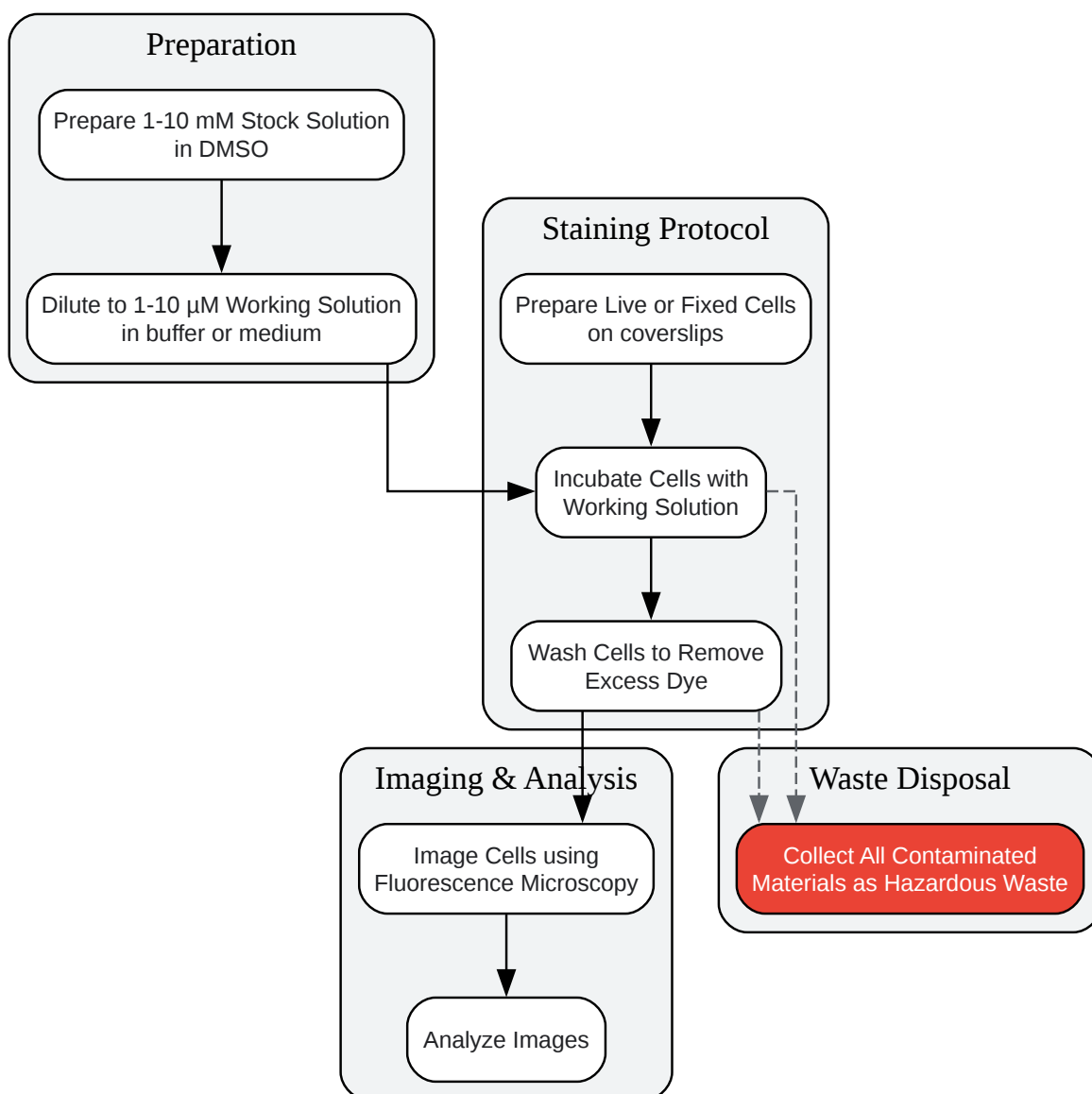
Quantitative Data for Carbostyryl 165

The following table summarizes key quantitative data for **Carbostyryl 165**.

Property	Value
CAS Number	26078-23-9
Molecular Formula	C ₁₂ H ₁₄ N ₂ O
Molecular Weight	202.25 g/mol
Boiling Point	340.37°C (estimate)
Flash Point	199.6°C[1]
Solubility	10 mM in DMSO[2]
Excitation Maximum (λ _{ex})	351/364 nm
Emission Maximum (λ _{em})	>400 nm[3]
Water Hazard Class (WGK)	3 (Highly hazardous for water)[1]
Safety Phrases	S24/25 (Avoid contact with skin and eyes)[1]

Experimental Workflow: Fluorescent Staining of Cells

Carbostyryl 165 is utilized as a fluorescent dye in various research applications, such as cellular imaging. The following diagram illustrates a typical workflow for a cell staining experiment.



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Caption: A typical workflow for a cell staining experiment using a fluorescent dye like **Carbostyryl 165**.

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References

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